

Comprehensive Safety and Handling Guide for N-Acetyltyramine

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Compound of Interest

Compound Name: N-Acetyltyramine

Cat. No.: B032312

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **N-Acetyltyramine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure a safe working environment.

Hazard Identification and Physicochemical Properties

N-Acetyltyramine is a metabolite of the biogenic amine tyramine.^[1] While its toxicological properties have not been fully investigated, it is classified as a corrosive substance that can cause serious eye damage.^{[2][3]} It is a solid at room temperature.^[1]

Table 1: Physicochemical and Toxicological Data for **N-Acetyltyramine**

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₃ NO ₂	[1][2]
Molecular Weight	179.22 g/mol	[1][2]
Appearance	Solid	
GHS Pictogram	Corrosion	
Signal Word	Danger	
Hazard Statements	H318: Causes serious eye damage.[2] May also cause skin and respiratory irritation (H315, H335).	
Storage Temperature	-20°C	[1]
Incompatible Materials	Strong oxidizing agents, Strong acids	[3]

Personal Protective Equipment (PPE) Requirements

A comprehensive PPE strategy is crucial when handling **N-Acetyltyramine** to prevent exposure through inhalation, skin contact, or eye contact.[4] The following table outlines the minimum PPE requirements.

Table 2: Recommended Personal Protective Equipment for Handling **N-Acetyltyramine**

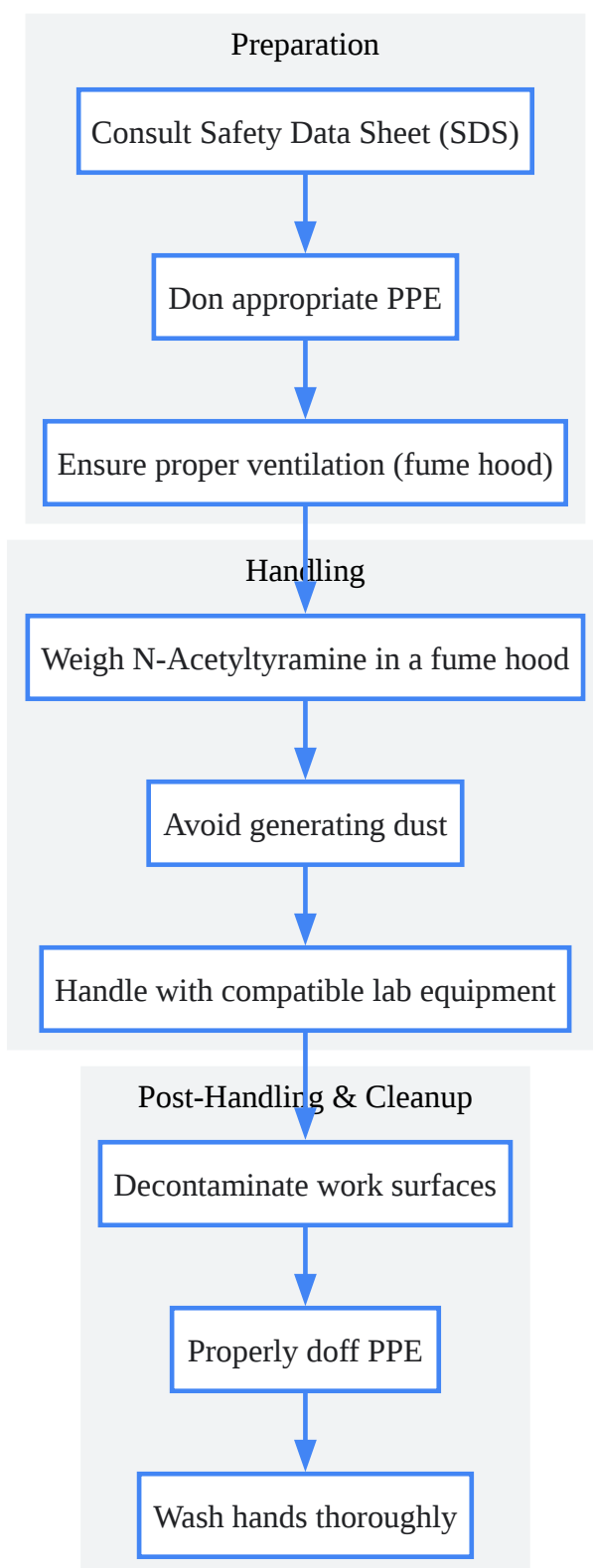
Body Part	Personal Protective Equipment (PPE)	Rationale
Eyes/Face	- Safety glasses with side shields: Essential for all operations. - Face shield: Required when there is a risk of splashes or dust generation. [5]	Protects against splashes and airborne particles that can cause serious eye damage.[2]
Skin	- Chemical-resistant gloves: Nitrile or other compatible gloves should be worn.[6] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[6] - Laboratory coat: A standard lab coat is required. - Protective clothing: Additional chemical-resistant clothing may be necessary for larger quantities or when there is a higher risk of exposure.[5]	Prevents direct skin contact with the chemical, which can cause irritation.
Respiratory	- Government-approved respirator: Should be used when working with the powder outside of a fume hood or in poorly ventilated areas to avoid inhaling dust particles.[6] A dust/mist filtering respirator (MSHA/NIOSH approval number prefix TC-21C) may be appropriate.[7]	Protects the respiratory system from potential irritation caused by inhaling the fine particles of the solid compound.
Feet	- Closed-toe shoes: Required in all laboratory settings. - Chemical-resistant footwear: Recommended when handling	Protects feet from spills and falling objects.

larger quantities or in
situations with a higher risk of
spills.^[5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and ensures the safe handling of **N-Acetyltyramine**.

Experimental Workflow for Safe Handling



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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for N-Acetyltyramine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032312#personal-protective-equipment-for-handling-n-acetyltyramine]

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